NMR chemical shift assignment for Ethane-d5 impurities

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Compound of Interest

Compound Name:	*Ethane-d5*
CAS No.:	*3681-30-9*
Cat. No.:	*B1601326*

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Application Note: High-Resolution NMR Characterization and Assignment of **Ethane-d5** (

) Impurities

Executive Summary

Objective: To provide a definitive protocol for the detection, assignment, and quantification of **Ethane-d5** (

) impurities in deuterated solvents and reaction mixtures.

Context: **Ethane-d5** is a critical isotopologue often encountered as a byproduct in the synthesis of deuterated ethyl-labeled compounds or as a headspace impurity in deuterated solvents (e.g.,

, DMSO-

) stored under pressure. Unlike standard Ethane (

), which appears as a sharp singlet, **Ethane-d5** presents a complex, often unresolved multiplet due to extensive heteronuclear coupling (

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-

), leading to frequent misassignment as "baseline noise" or "unidentified aliphatic impurities."

Audience: Analytical Chemists, Structural Biologists, and Process Development Scientists.

Theoretical Background & Chemical Physics

To accurately assign **Ethane-d5**, one must understand the specific nuclear spin interactions governing its spectral appearance.

Structural Configuration

Ethane-d5 possesses a single proton in a highly deuterated environment:

- Observed Nucleus:

  (on the

  carbon).

- Perturbing Nuclei: Five Deuterium (

  , Spin

) nuclei.

Isotope Effects on Chemical Shift

The substitution of Hydrogen with Deuterium induces an upfield shift (shielding) in the resonance of the remaining proton.

- Primary Isotope Effect: N/A (we are observing H, not D).
- Geminal Isotope Effect (

  ): The proton is geminal to two deuteriums (

).

- Vicinal Isotope Effect (

): The proton is vicinal to three deuteriums (

).

- Net Result: The **Ethane-d5** signal appears upfield relative to the standard Ethane (

) singlet (typically

  0.86 ppm). The shift is approximately -0.04 to -0.06 ppm, placing the center of the multiplet around 0.80 – 0.82 ppm.

Coupling Dynamics ( )

The complexity of the signal arises from scalar coupling between the proton and the deuterium nuclei.

- Gyromagnetic Ratio:

  .

- Coupling Scaling:

  .

- Coupling Network:
  - Geminal Coupling (

    ): Coupling to 2 D's on the same carbon.
  - Vicinal Coupling (

    ): Coupling to 3 D's on the adjacent carbon.

Theoretical Multiplicity:

Note: Because

and

are often similar in magnitude (~1–2 Hz), these 35 lines often overlap, creating a broad, distinctive "hump" rather than a resolved pattern.

Experimental Protocol

Sample Preparation

- Liquid Samples: If the impurity is dissolved in a deuterated solvent, ensure the tube is capped tightly to prevent outgassing of the volatile ethane.
- Gas Phase/Headspace: If analyzing headspace, use a Young's tap NMR tube or a high-pressure sapphire tube.
- Lock Solvent: Standard deuterated solvents (e.g.,

  , DMSO-

).[1][2]

Standard Acquisition (Screening)

- Pulse Sequence: Standard zg30 or equivalent.
- Relaxation Delay (D1): Set to >10 seconds. Small, symmetric molecules like ethane have long

  relaxation times. Short D1s will suppress the signal, making quantification impossible.
- Acquisition Time (AQ): >2 seconds to resolve fine splitting.
- Window Function: No line broadening (LB = 0) or Gaussian multiplication (GB) for resolution enhancement.

Advanced Acquisition (Confirmation)

This is the Gold Standard validation step. By decoupling deuterium, you collapse the complex 35-line multiplet into a single sharp singlet.

- Hardware Requirement: Probe capable of tuning

  on the decoupling channel (often the lock channel).

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- Pulse Sequence:zgde (Bruker) or equivalent (Proton observe with Deuterium decoupling).
- Decoupler Setup:
  - Channel: f2 (or lock channel).
  - Nucleus:

    .[3][4]
  - Decoupling Mode: WALTZ-16 or GARP.
  - O2P (Offset): Center of the Deuterium spectrum (approx. 0.8 ppm in the

    domain, or simply center on the lock solvent signal if close enough).
- Result: The broad multiplet at ~0.82 ppm will collapse into a sharp singlet.

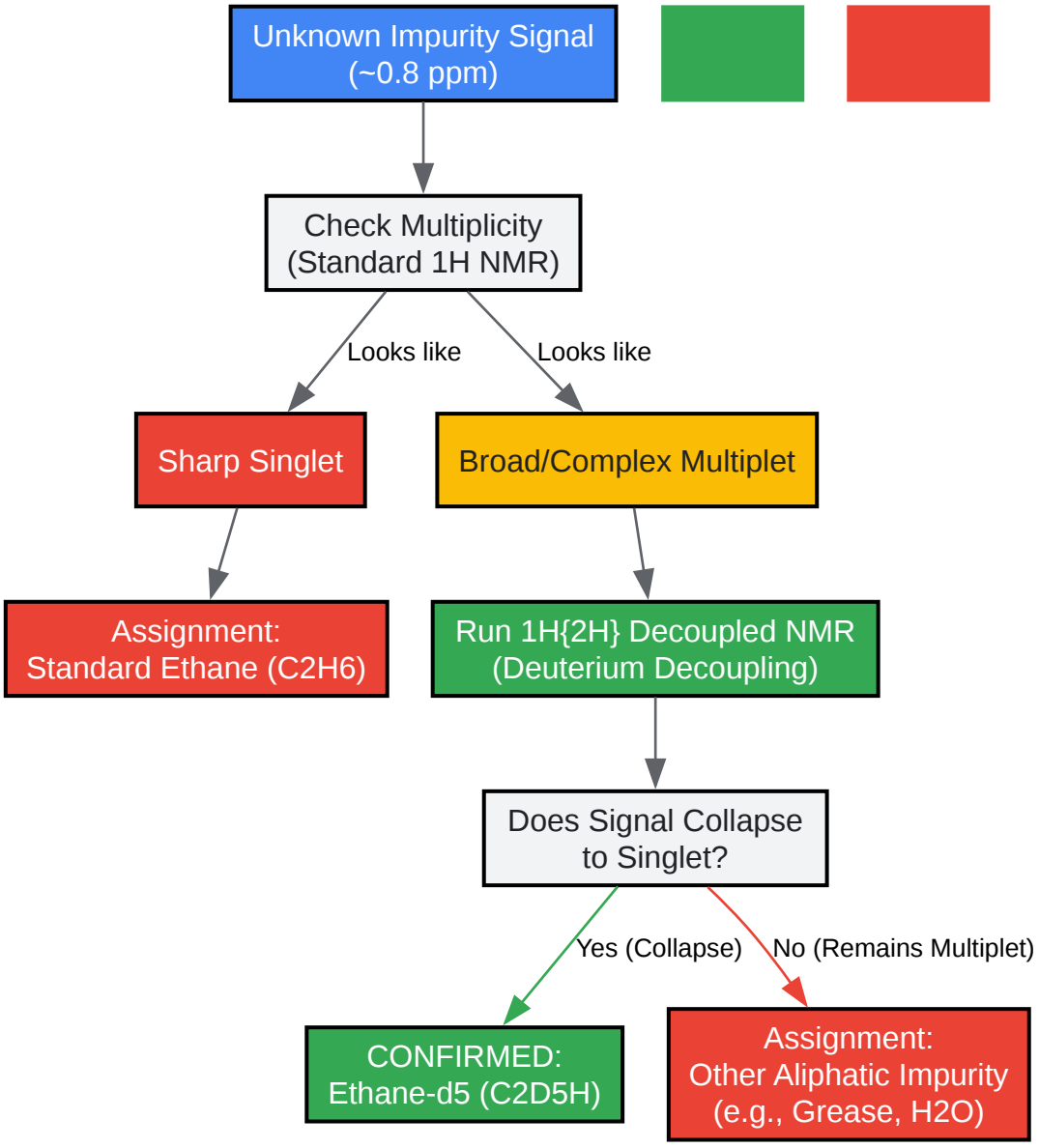
Data Analysis & Assignment Logic

Comparative Data Table

Parameter	Ethane ( )	Ethane-d5 ( )
Chemical Shift ( )	0.86 ppm (singlet)	~0.81 - 0.82 ppm (multiplet)
Multiplicity (Standard)	Singlet ( )	Complex Multiplet (Quintet of Septets)
Multiplicity ( )	Singlet ( )	Singlet ( )
Coupling ( )	~125 Hz	~125 Hz
Coupling ( )	N/A	~1.5 - 2.0 Hz
Coupling ( )	N/A	~1.1 Hz

Assignment Workflow (Logic Diagram)

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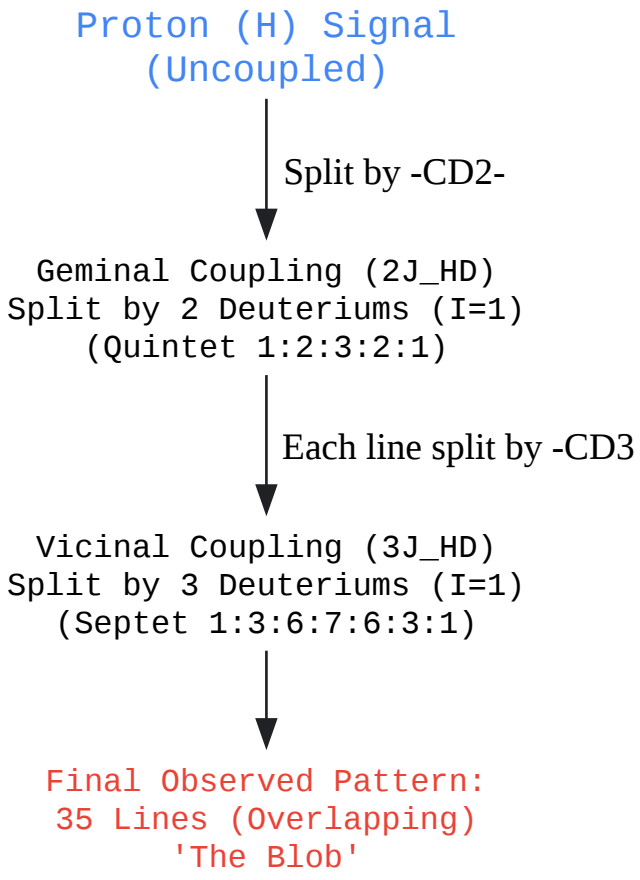


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Figure 1: Decision tree for identifying **Ethane-d5** impurities using standard and decoupled NMR techniques.

Coupling Topology (Spin System)

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Figure 2: Theoretical coupling tree demonstrating the genesis of the complex multiplet structure.

References

- Fulmer, G. R., et al. (2010). "NMR Chemical Shifts of Trace Impurities: Common Laboratory Solvents, Organics, and Gases in Deuterated Solvents Relevant to the Organometallic Chemist." Organometallics, 29(9), 2176–2179.
- Gottlieb, H. E., Kotlyar, V., & Nudelman, A. (1997). "NMR Chemical Shifts of Common Laboratory Solvents as Trace Impurities." The Journal of Organic Chemistry, 62(21), 7512–7515.[5]
- Hansen, P. E. (1988). "Isotope Effects on Chemical Shifts." Progress in Nuclear Magnetic Resonance Spectroscopy, 20(3), 207-243.

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- Claridge, T. D. W. (2016). High-Resolution NMR Techniques in Organic Chemistry (3rd ed.). Elsevier. (Chapter 4: Spin-Spin Coupling).

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Sources

- 1. scs.illinois.edu [scs.illinois.edu]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. Deuterium NMR - Wikipedia [en.wikipedia.org]
- 4. Deuterium isotope shifts for backbone 1H, 15N and 13C nuclei in intrinsically disordered protein -synuclein - PMC [pmc.ncbi.nlm.nih.gov]
- 5. scs.illinois.edu [scs.illinois.edu]
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